

Application Notes and Protocols for HSGN-218

Synthesis and Evaluation

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Compound of Interest

Compound Name: HSGN-218

Cat. No.: B10822094

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Introduction

HSGN-218, chemically known as N-(5-(3,5-dichlorophenyl)-1,3,4-oxadiazol-2-yl)-4-((trifluoromethyl)thio)benzamide, is a novel and ultrapotent antimicrobial agent with significant activity against *Clostridioides difficile*.^{[1][2][3][4]} This compound has demonstrated exceptional potency, surpassing existing treatments like vancomycin in preclinical studies.^{[1][2]} **HSGN-218** is a gut-restrictive compound, minimizing systemic exposure and potential side effects, and has shown promise in preventing the recurrence of *C. difficile* infections (CDI).^{[1][2][3][4]} These attributes make **HSGN-218** a promising clinical lead for the development of new therapeutics for CDI.^{[1][3][5]} This document provides a detailed overview of the synthesis protocol for **HSGN-218** and the methodologies for its preclinical evaluation.

Data Summary

The following tables summarize the key quantitative data for **HSGN-218**.

Table 1: Minimum Inhibitory Concentrations (MICs) of **HSGN-218** and Control Antibiotics against *C. difficile* Clinical Isolates.^[1]

C. difficile Isolate	HSGN-218 MIC (µg/mL)	Vancomycin MIC (µg/mL)	Metronidazole MIC (µg/mL)	Fidaxomicin MIC (µg/mL)
Isolate 1	0.003 - 0.03	0.25 - 1	0.125 - 0.25	0.015 - 0.06
ATCC BAA 1801	0.007	-	-	-

Table 2: MICs of **HSGN-218** against Vancomycin-Resistant Enterococci (VRE) and E. coli.[1]

Bacterial Strain	HSGN-218 MIC (µg/mL)
VRE Clinical Isolates	0.06 - 0.125
E. coli BW25113 (Wild-type)	Inactive
E. coli JW55031 (AcrAB-TolC deficient)	4

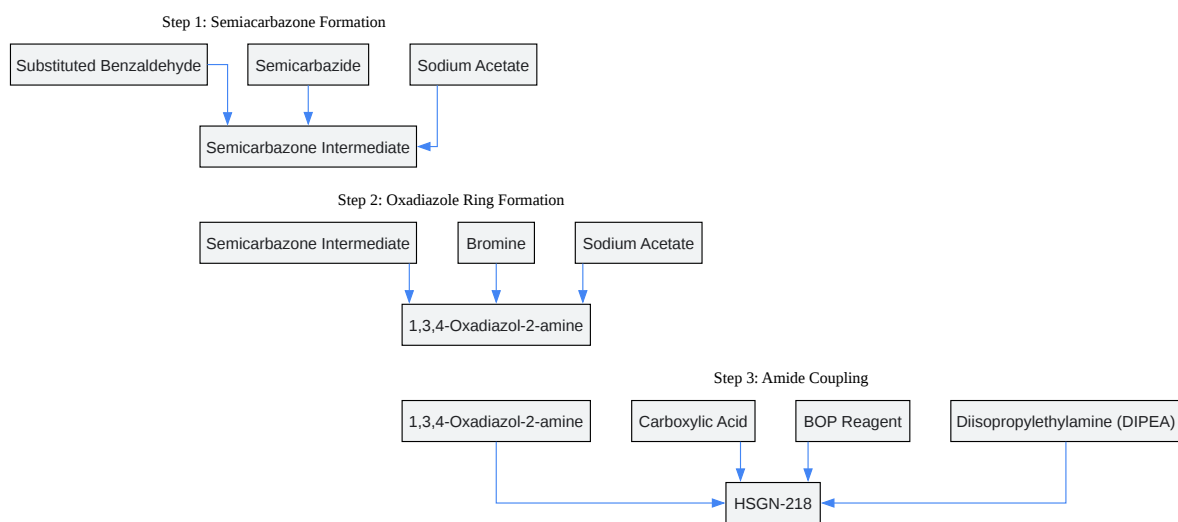
Table 3: Permeability and Cytotoxicity of **HSGN-218**. [1]

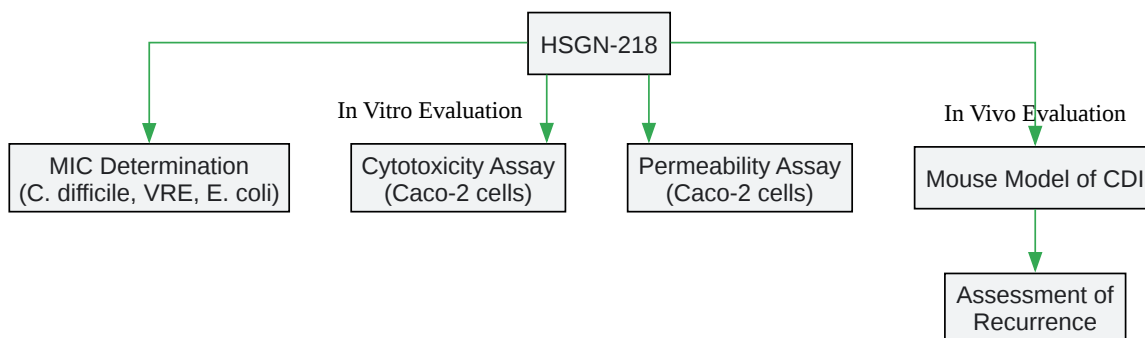
Parameter	Value
Caco-2 Permeability (Papp A → B)	0.2×10^{-6} cm/s
Caco-2 Permeability (Papp B → A)	0.1×10^{-6} cm/s
Caco-2 Cell Tolerability	> 64 µg/mL

Synthesis of HSGN-218

The synthesis of **HSGN-218** is a multi-step process that begins with a substituted benzaldehyde and culminates in an amide coupling reaction.[1]

Synthesis Workflow





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